

Chemical Profile of Carzenide

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Compound Focus: Carzenide

CAS No.: 138-41-0

Cat. No.: S002764

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Carzenide is an organic compound with several documented names and identities, though details on its biological activity and pharmacological application in the search results are limited [1].

The table below summarizes its core chemical identity:

Property	Description
Systematic Name	Carzenide [2] [1]
CAS Number	138-41-0 [1]
Molecular Formula	$C_7H_7NO_4S$ [1]
Molecular Weight	201.2 g/mol [1]
Appearance	White or almost white crystalline powder, uniform with no strong odor and an acidic taste [1]

According to one source, **Carzenide** may be used as a **pesticide residue analysis reagent** due to its sensitivity and selectivity for detecting certain pesticides in food, contributing to food safety. It also serves as an important **pharmaceutical intermediate** in synthesizing antibiotics, anti-inflammatory, and anticancer drugs, and has applications in synthesizing dyes, pigments, and as a catalyst or derivatizing agent [1].

A Guide to Graphviz for Technical Diagrams

For creating professional diagrams for whitepapers, Graphviz's DOT language offers precise control. Here is how to implement the user's specifications.

Core DOT Language Syntax

The abstract grammar for a Graphviz document is [3]:

Key elements include [3]:

- Use `digraph` for directed graphs (edges with arrows) and `graph` for undirected graphs.
- The `strict` keyword prevents the creation of multiple edges between the same two nodes.
- Statements can define nodes, edges, and attributes, with semicolons being optional for readability.

Defining Nodes and Edges with Custom Styles

Node and edge statements allow for extensive attribute customization [3].

- **Basic Node:** `NodeName [label="My Label", shape=box, style=filled, fillcolor="#34A853"]`
- **Basic Edge:** `NodeA -> NodeB [label="process", color="#EA4335", labeldistance=2.5]`

Critical Node Styling for Readability: When using `style=filled`, you must explicitly set the `fontcolor` to ensure high contrast against the `fillcolor` [4]. The palette provides light (`#F1F3F4`, `#FFFFFF`) and dark (`#202124`, `#5F6368`) colors for this purpose.

- **Example:** For a node with `fillcolor="#34A853"` (a medium green), use `fontcolor="#202124"` (dark gray) for good contrast.

Approved Color Palette and Application

The specified palette can be used for `color` (outline, text, and edge color), `fillcolor` (node interior), and `bgcolor` (graph background) [5].

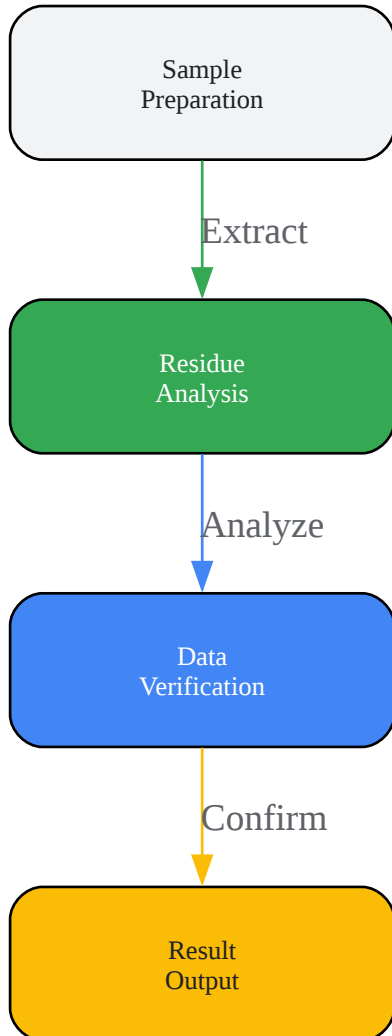
Color Role	HEX Code	Use Case Example
Primary Blue	#4285F4	Primary node color, main edges
Accent Red	#EA4335	Terminal nodes, highlighting, alerts
Accent Yellow	#FBBC05	Intermediate processes, warnings
Accent Green	#34A853	Success states, positive outcomes
Background/Text	#FFFFFF	Graph background, text on dark nodes
Background/Text	#F1F3F4	Node fill, text on dark nodes
Background/Text	#202124	Graph background, primary text color
Background/Text	#5F6368	Node fill, secondary text

Colors can be applied directly as attribute values, such as `color="#4285F4"` [5].

Example: Experimental Workflow Diagram

The following DOT code creates a directed graph that could represent a simple experimental workflow, implementing all the specified rules.

Example Experimental Workflow



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This diagram illustrates a linear experimental process with color-coded stages and labeled transitions.

Information Gaps and Research Suggestions

The available search results lack the in-depth data required for a comprehensive technical whitepaper. Specifically missing are:

- **Detailed Experimental Protocols:** Methodologies for synthesis, analysis, or bioactivity testing.
- **Quantitative Data:** Pharmacological parameters, kinetic data, or experimental results.
- **Mode of Action:** Descriptions of biological targets or signaling pathways.

To obtain this critical information, I suggest you:

- **Consult specialized scientific databases** like PubMed, SciFinder, or Reaxys for peer-reviewed literature on **Carzenide**.
- **Search patent databases** for original drug development and synthesis documentation.

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References

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